

Technical Guide: 6-Bromo-4-fluoroindolin-2-one

- Physical and Chemical Characteristics

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Compound of Interest

Compound Name: 6-Bromo-4-fluoroindolin-2-one

Cat. No.: B1292659

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **6-Bromo-4-fluoroindolin-2-one**, a heterocyclic compound of interest in chemical synthesis and drug discovery. The information presented herein is intended to support laboratory research and development activities.

Physicochemical Properties

6-Bromo-4-fluoroindolin-2-one is a solid organic compound.^[1] While specific experimental data for several of its physical properties are not extensively reported in the literature, the available information and data for structurally related compounds are summarized below.

Identified Properties of 6-Bromo-4-fluoroindolin-2-one

The following table outlines the established properties of **6-Bromo-4-fluoroindolin-2-one**.

Property	Value	Source
CAS Number	1000341-00-3	[1][2]
Chemical Formula	C ₈ H ₅ BrFNO	[1][2]
Molecular Weight	230.03 g/mol	[1]
IUPAC Name	6-bromo-4-fluoro-1,3-dihydroindol-2-one	[1]
Synonyms	6-Bromo-4-fluoro-2-oxyindole, 6-bromo-4-fluoro-1,3-dihydroindol-2-one, 6-bromo-4-fluoro-2,3-dihydro-1H-indol-2-one	[1]
Appearance	Solid	[1]
Melting Point	Not available	[1]
Density	Not available	[1]

Predicted Properties of a Structurally Related Analog

For reference, the following table includes predicted data for the related compound, 6-Bromo-4-fluoro-1H-indole (CAS: 885520-59-2). These values are computationally derived and should be considered as estimates.

Property	Predicted Value	Source
Boiling Point	315.1 ± 22.0 °C	[3]
Density	1.750 ± 0.06 g/cm ³	[3]
pKa	15.47 ± 0.30	[3]
Appearance	Off-white to light brown solid	[3]

Stability and Handling

Proper handling and storage are crucial for maintaining the integrity and safety of **6-Bromo-4-fluoroindolin-2-one**.

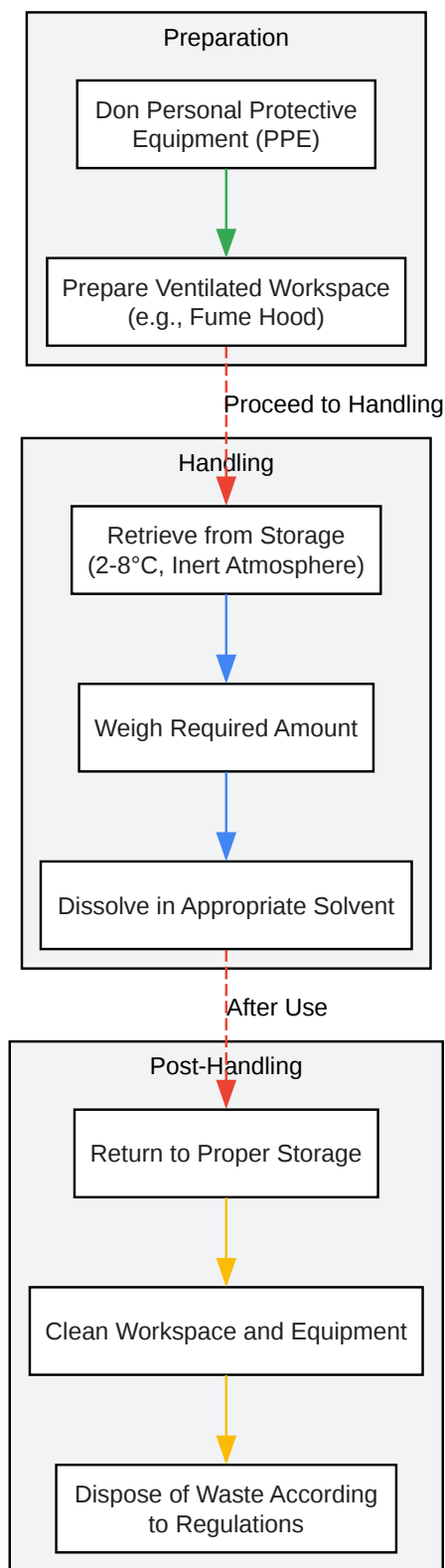
Chemical Stability

6-Bromo-4-fluoroindolin-2-one is stable under recommended storage conditions.^[4]

Storage and Handling Recommendations

Condition	Recommendation	Source
Storage	Keep container tightly closed in a dry and well-ventilated place. For long-term storage, consider an inert atmosphere (nitrogen or argon) at 2-8°C, a common practice for its indole analog.	[3][4]
Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid the formation of dust and aerosols. Use in a well-ventilated area. Avoid contact with skin and eyes.	[4]
Personal Protective Equipment	Wear appropriate PPE, including safety glasses with side-shields and chemical-resistant gloves.	[4]
Incompatible Materials	Strong oxidizing agents. Strong acids and bases should also be considered as potentially incompatible based on data for similar compounds.	[5]
Hazardous Decomposition	The nature of decomposition products is not fully known.	[4]

The following diagram illustrates a generalized workflow for the safe handling of **6-Bromo-4-fluoroindolin-2-one** in a laboratory setting.



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Safe Handling Workflow for **6-Bromo-4-fluoroindolin-2-one**

Recommended Experimental Protocols

While specific experimental determinations for the physical properties of **6-Bromo-4-fluoroindolin-2-one** are not detailed in the available literature, standard analytical methods can be employed.

Melting Point Determination (Capillary Method)

- Sample Preparation: Finely powder a small amount of **6-Bromo-4-fluoroindolin-2-one**.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Instrumentation: Place the capillary tube in a calibrated melting point apparatus.
- Heating: Heat the sample at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample.

Stability Assessment (Thermogravimetric Analysis - TGA)

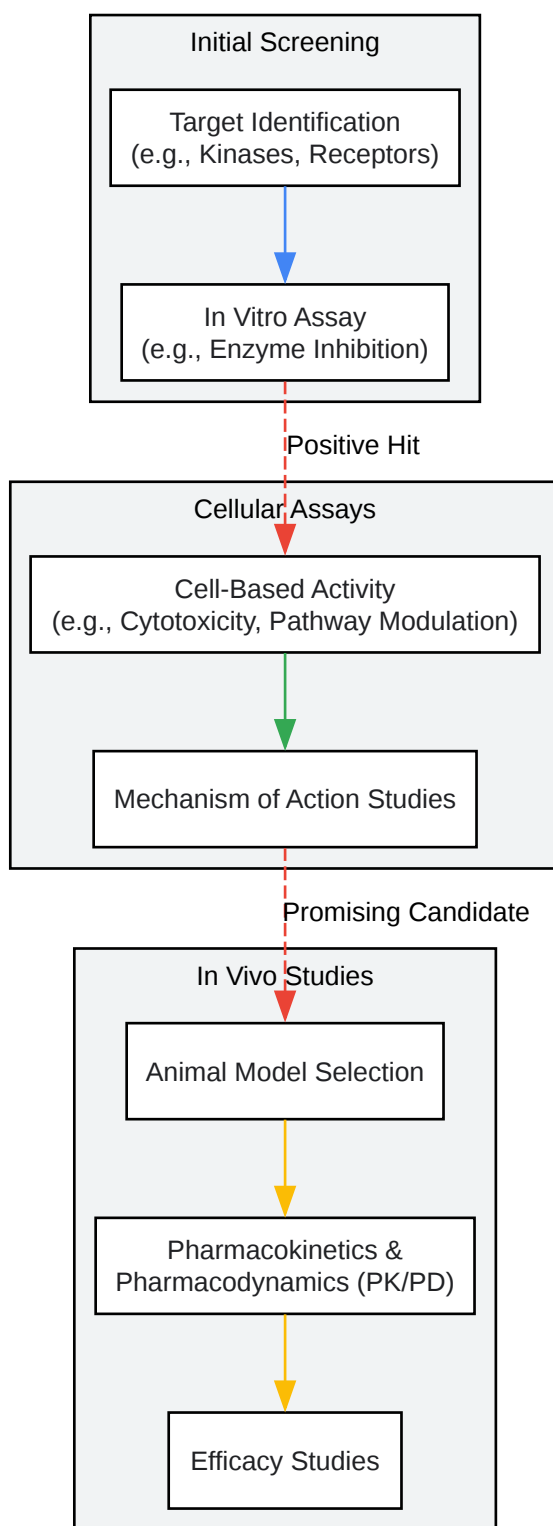
- Sample Preparation: Place a small, accurately weighed sample (typically 5-10 mg) of **6-Bromo-4-fluoroindolin-2-one** into a TGA sample pan.
- Instrumentation: Place the sample pan in the TGA furnace.
- Analysis Conditions: Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C per minute) over a defined temperature range (e.g., 25 °C to 600 °C).
- Data Acquisition: Record the sample weight as a function of temperature.

- Interpretation: Analyze the resulting TGA curve to identify the onset of decomposition, indicated by a significant loss of mass.

Signaling Pathways and Biological Activity

Currently, there is no available information in the reviewed literature detailing the involvement of **6-Bromo-4-fluoroindolin-2-one** in specific biological signaling pathways. Further research is required to elucidate its pharmacological and biological activities.

The diagram below illustrates a logical workflow for investigating the potential biological activity of a novel compound like **6-Bromo-4-fluoroindolin-2-one**.



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Workflow for Biological Activity Investigation

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